

Application Notes and Protocols for GSK682753A In Vitro Assays

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Compound of Interest

Compound Name: GSK682753A

Cat. No.: B15608302

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Introduction

GSK682753A is a potent and selective inverse agonist of the Epstein-Barr virus-induced receptor 2 (EBI2), also known as GPR183.[1][2] EBI2 is a constitutively active G-protein coupled receptor that plays a crucial role in B-cell trafficking and the humoral immune response.[3][4] As an inverse agonist, **GSK682753A** inhibits the basal, constitutive activity of EBI2, making it a valuable tool for studying the physiological roles of this receptor and a potential therapeutic agent for inflammatory and autoimmune diseases.[3][4]

These application notes provide detailed protocols for key in vitro assays to characterize the activity of **GSK682753A** on its target, EBI2. The included assays measure the direct effect of the compound on receptor signaling and its functional consequences in relevant cell types.

Data Presentation

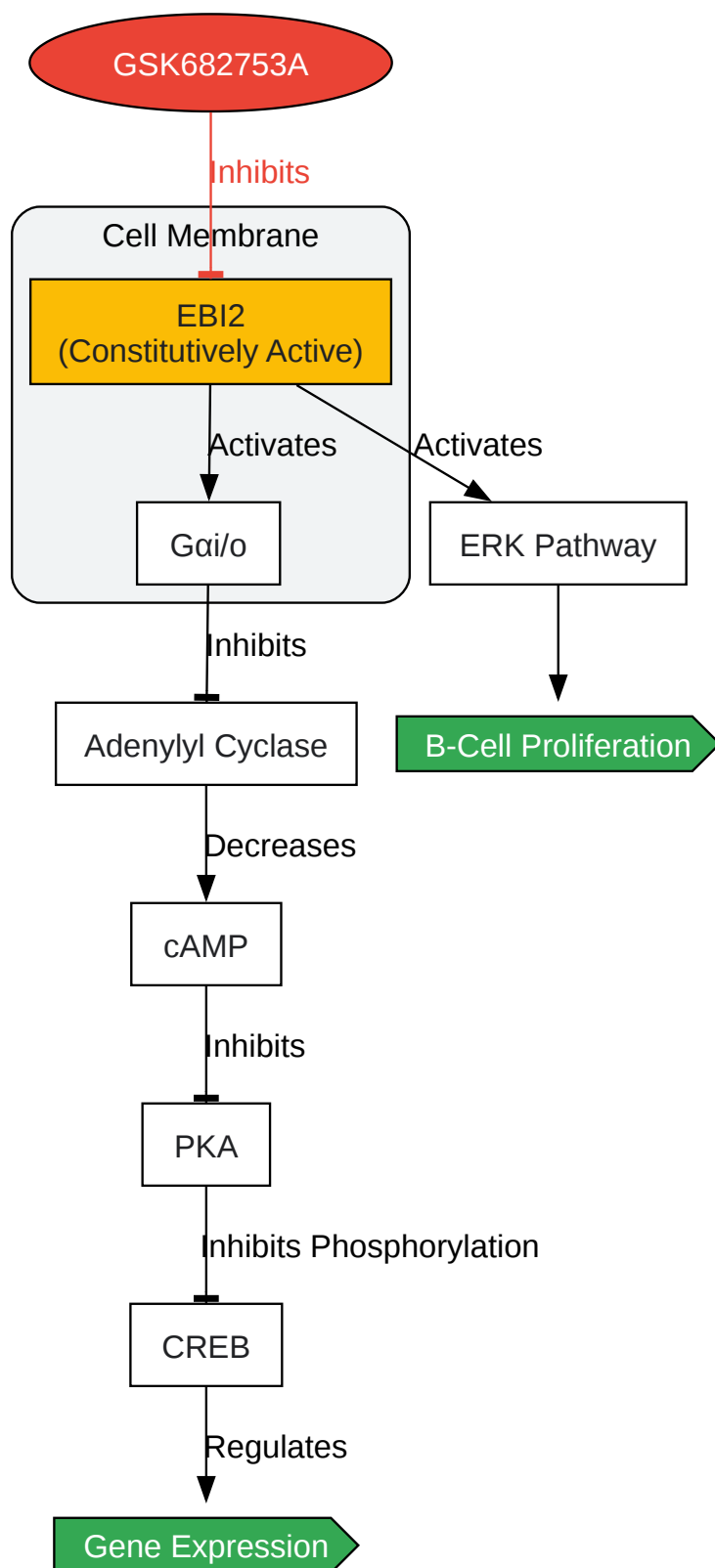
The following table summarizes the quantitative data for the inhibitory activity of **GSK682753A** in various in vitro assays.

Assay Type	Parameter	Value	Reference
EBI2 Inverse Agonist Activity	IC ₅₀	53.6 nM	[1]
CREB Reporter Assay	Potency	2.6 - 53.6 nM	[4]
GTPyS Binding Assay	Potency	2.6 - 53.6 nM	[4]
ERK Phosphorylation Assay	IC ₅₀	76 nM	[5]
B-Cell Proliferation Assay (GSK682756A)	IC ₅₀ (WT B-cells)	0.28 µM	[5]
B-Cell Proliferation Assay (GSK682756A)	IC ₅₀ (EBI2-deficient B-cells)	8.4 µM	[5]
Overall Inhibitory Efficacy	% Inhibition	75%	[1]

Note: Data for the B-Cell Proliferation Assay was generated using GSK682756A, a structurally and functionally similar analog of **GSK682753A**.[\[5\]](#)

Signaling Pathway and Experimental Workflow Diagrams

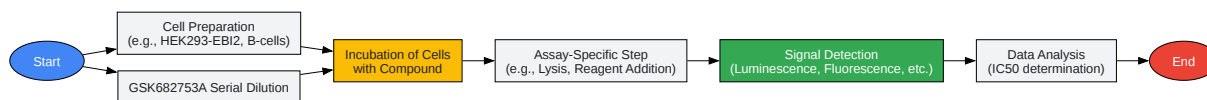
EBI2 Constitutive Signaling and Inhibition by GSK682753A



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Caption: EBI2 constitutive signaling and its inhibition by **GSK682753A**.

General Experimental Workflow for In Vitro Assays



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